Application Note: 5-Methyl-2-nitrobenzoyl Chloride in Medicinal Chemistry[1]

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Compound of Interest

Compound Name:	*5-Methyl-2-nitrobenzoyl chloride*
CAS No.:	*38818-49-4*
Cat. No.:	*B3052141*

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Executive Summary

5-Methyl-2-nitrobenzoyl chloride (CAS 38818-49-4) is a critical electrophilic building block used to introduce the 2-nitro-5-methylbenzoyl motif into bioactive small molecules.[1] Its structural utility lies in the orthogonal reactivity of its functional groups: the highly reactive acid chloride for immediate derivatization and the latent nitro group, which serves as a precursor for reductive cyclization.[2]

This guide details the application of this compound in synthesizing 6-methylquinazolin-4(3H)-one derivatives—a scaffold recently identified in BRD9 epigenetic reader binders and vasicinone analogs.[1] We provide validated protocols for amide coupling and subsequent reductive cyclization, offering a robust pathway for medicinal chemists targeting kinase inhibitors and epigenetic modulators.[1][2]

Chemical Profile & Reactivity

The compound features a benzoyl chloride core substituted with a nitro group at the ortho position and a methyl group at the meta position (relative to the carbonyl).[2]

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Property	Data
CAS Number	38818-49-4
Molecular Formula	$C_8H_6ClNO_3$
Molecular Weight	199.59 g/mol
Appearance	Yellow to light brown crystalline solid
Storage	Inert atmosphere (Argon/Nitrogen), < +8°C, Moisture Sensitive

Reactivity Matrix

- Acid Chloride (C-1): Susceptible to nucleophilic acyl substitution (amines, alcohols, thiols).[2] Reacts violently with water to release HCl.[1][2]
- Nitro Group (C-2): Electron-withdrawing group that deactivates the ring towards electrophilic substitution but activates the acid chloride.[1] It is a "masked" amine; reduction (Fe/HCl, H_2, $SnCl_2$) triggers intramolecular cyclization with the pendant amide.[2]
- Methyl Group (C-5): Provides a specific steric and lipophilic handle (SAR probe) in the final drug candidate, often improving metabolic stability compared to the unsubstituted analog.[2]

Key Applications in Drug Discovery[4]

A. 6-Methylquinazolin-4(3H)-one Scaffolds

The primary utility of this building block is the synthesis of 6-methylquinazolinones.[1] This core is pharmacologically significant, appearing in:

- BRD9 Inhibitors: Recent studies identify 6-methylquinazolin-4(3H)-ones as selective binders for the Bromodomain-containing protein 9 (BRD9), a target in acute myeloid leukemia (AML) [1].[1]
- Vasicinone Analogs: The 6-methyl substitution mimics natural alkaloids with bronchodilatory properties [2].[1]

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B. Benzodiazepine Precursors

Reaction with amino acid esters followed by nitro reduction yields 1,4-benzodiazepine-2,5-diones, a classic privileged structure for GPCR ligands.[1][2]

Experimental Protocols

Protocol A: General Amide Coupling (Nucleophilic Acyl Substitution)

Objective: To attach a primary or secondary amine to the scaffold while preserving the nitro group.[2]

Reagents:

- **5-Methyl-2-nitrobenzoyl chloride** (1.0 equiv)[1]
- Amine substrate (e.g., Aniline, Benzylamine) (1.0 equiv)[2]
- Triethylamine (TEA) or DIPEA (1.2–1.5 equiv)[2]
- Dichloromethane (DCM), anhydrous[2][3]

Procedure:

- Preparation: Flame-dry a round-bottom flask and purge with Nitrogen. Dissolve the Amine substrate (1.0 mmol) and TEA (1.5 mmol) in anhydrous DCM (10 mL). Cool to 0°C.[1][2]
- Addition: Dissolve **5-Methyl-2-nitrobenzoyl chloride** (1.0 mmol) in DCM (5 mL) and add dropwise to the amine solution over 15 minutes. Note: The reaction is exothermic.[2]
- Reaction: Allow the mixture to warm to room temperature (RT) and stir for 2–4 hours. Monitor by TLC (Hexane:EtOAc 3:1) for the disappearance of the amine.[2]
- Work-up: Quench with saturated $NaHCO_3$ solution. Extract with DCM (3x).[2] Wash combined organics with 1M HCl (if product is not basic), water, and brine.[2] Dry over Na_2SO_4 and concentrate.

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- Purification: Recrystallize from EtOH or purify via flash chromatography.

Protocol B: Reductive Cyclization to 6-Methylquinazolin-4(3H)-one

Objective: To convert the nitro-amide intermediate into the bioactive heterocycle.[1]

Reagents:

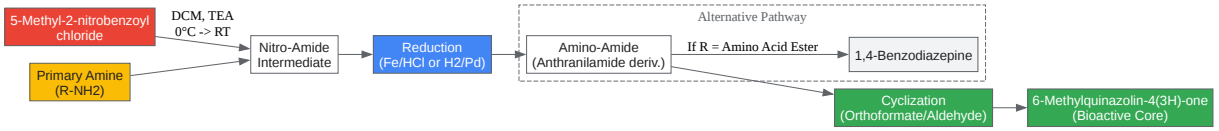
- Nitro-amide intermediate (from Protocol A)
- Iron powder (Fe) (5.0 equiv)[2]
- Ammonium Chloride (NH_4Cl) (5.0 equiv)[2]
- Ethanol/Water (4:1 ratio)
- Triethyl orthoformate ($HC(OEt)_3$) (for cyclization)[2]

Procedure:

- Reduction: Suspend the nitro-amide (1.0 mmol), Fe powder (5.0 mmol), and NH_4Cl (5.0 mmol) in EtOH/H_2O (20 mL). Heat to reflux (80°C) for 2 hours.
  - Checkpoint: The yellow nitro compound should convert to a fluorescent amino-amide.[1]
- Filtration: Filter the hot mixture through a Celite pad to remove iron residues. Wash with hot EtOH.[1][2] Concentrate the filtrate to dryness.
- Cyclization: Redissolve the crude amine in Triethyl orthoformate (5 mL). Add a catalytic amount of p-TsOH (10 mol%).[1][2]
- Reflux: Heat to 100°C for 3–6 hours.
- Isolation: Cool to RT. The product often precipitates.[1][2] Filter and wash with cold ether.[1][2] If no precipitate forms, concentrate and purify via silica gel chromatography (DCM:MeOH gradient).[2]

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Workflow Visualization



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Caption: Synthetic workflow from **5-Methyl-2-nitrobenzoyl chloride** to privileged heterocyclic scaffolds.

Troubleshooting & Optimization

Issue	Probable Cause	Solution
Low Yield (Amide Coupling)	Hydrolysis of Acid Chloride	Ensure DCM is anhydrous. Use fresh reagent. If solid is white/crusty, it may have hydrolyzed to the acid; treat with $SOCl_2$ to regenerate.[2]
Incomplete Reduction	Catalyst Poisoning / Clumping	Use vigorous mechanical stirring for Fe powder reactions.[1][2] Ensure pH is slightly acidic (NH_4Cl).[2]
Side Product: Dimerization	Azo compound formation	Avoid highly basic conditions during reduction.[1][2] Keep temperature controlled (<90°C).

Safety & Storage

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- Corrosivity: **5-Methyl-2-nitrobenzoyl chloride** causes severe skin burns and eye damage.[1] Wear full PPE (nitrile gloves, safety goggles, face shield).[2]
- Incompatibility: Reacts violently with water and bases.[1][2] Store away from alcohols and oxidizers.[1][2]
- Decomposition: Thermal decomposition releases toxic fumes of Nitrogen Oxides (NOx), Hydrogen Chloride (HCl), and Phosgene.[2]

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